

Gentamicin B1: A Technical Guide to Chemical Properties and Stability

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Compound of Interest

Compound Name: Gentamicin B1

Cat. No.: B1230207

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical properties and stability of **Gentamicin B1**, a significant component of the gentamicin antibiotic complex. A thorough understanding of these characteristics is essential for its handling, formulation, and the development of robust analytical methods.

Core Chemical Properties

Gentamicin B1 is an aminoglycoside antibiotic, a class of compounds known for their bactericidal activity against a wide range of bacteria.^{[1][2]} Its structure, like other gentamicins, is based on a 2-deoxystreptamine moiety linked to two sugar units.^[3]

Table 1: Summary of **Gentamicin B1** Chemical Properties

Property	Value	Source(s)
IUPAC Name	(2R,3S,4S,5R,6S)-2-[(1R)-1-aminoethyl]-6-[(1R,2R,3S,4R,6S)-4,6-diamino-3-[(2R,3R,4R,5R)-3,5-dihydroxy-5-methyl-4-(methylamino)oxan-2-yl]oxy-2-hydroxycyclohexyl]oxyoxane-3,4,5-triol	[4]
CAS Number	36889-16-4	[1][4][5]
Molecular Formula	C20H40N4O10	[1][4][5][6][7][8]
Molecular Weight	496.55 g/mol	[1][5][6][7]
Appearance	White to Pale Yellow Solid	[1][2]
Solubility	Slightly soluble in Methanol and Water.[1][2] The gentamicin complex is freely soluble in water but practically insoluble in ethanol.[9]	
Predicted pKa	12.96 ± 0.70	[1][10]
Predicted XLogP3-AA	-5.8	[4]
Hydrogen Bond Donor Count	10	[4]

Stability Profile

The stability of gentamicin is a critical factor for ensuring its therapeutic efficacy and safety.[11] Degradation can lead to reduced potency and the formation of potentially harmful byproducts. [11] **Gentamicin B1**'s stability is influenced by several factors, including pH, temperature, light, and humidity.

2.1 pH Stability The stability of gentamicin is highly dependent on pH. The optimal pH range for gentamicin stability in liquid solutions is between 4.5 and 7.0.[11] In more acidic or alkaline environments, it undergoes hydrolysis, leading to the formation of degradation products.[11] A

stability study of gentamicin sulfate injections showed that while the pH of all samples decreased slightly over a six-month period, they remained within the acceptable USP range.
[12]

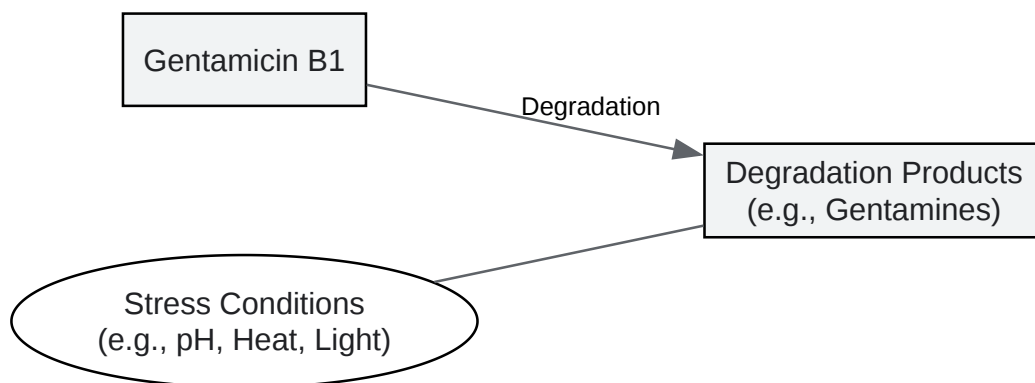
2.2 Temperature Stability Gentamicin is sensitive to heat.[11] Extreme heat can cause chemical reactions that break down the molecule, reducing its effectiveness.[11] Conversely, extremely low temperatures can decrease its solubility.[11] The recommended storage temperature for gentamicin is refrigerated, between 2°C and 8°C, to prevent degradation.[11] However, some solutions have been shown to be stable at room temperature (~25°C).[13][14] A study on gentamicin-coated implants showed that storage at 60°C led to a small but significant reduction in the level of the C2 congener when combined with PLGA, indicating that the formulation can impact thermal stability.[15]

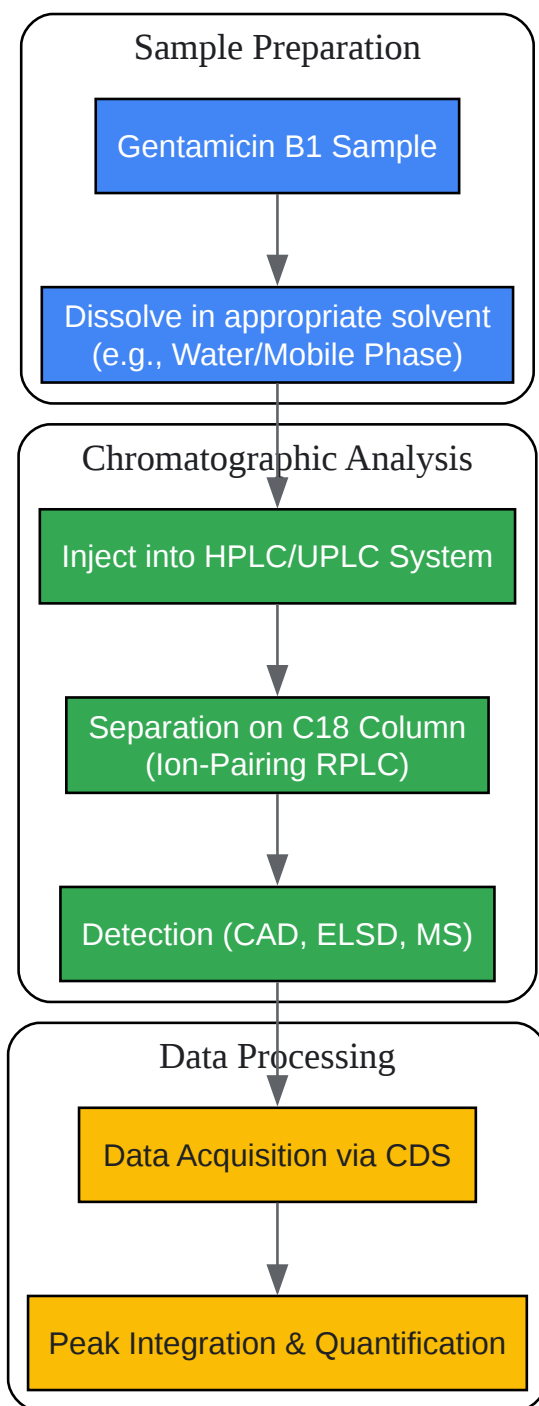
2.3 Photostability Exposure to light, particularly ultraviolet (UV) rays, can trigger photochemical reactions that degrade gentamicin.[11] This degradation occurs as the molecule absorbs energy, which can lead to the breaking of chemical bonds.[11] One study demonstrated that when gentamicin was exposed to UV light at 243 nm for 30 minutes, a significant degradation of 42.14% was observed.[16][17] Therefore, gentamicin and its preparations should be protected from light.[11]

2.4 Humidity and Oxidative Stability Gentamicin sulfate is described as hygroscopic and can undergo gradual degradation upon exposure to humid atmospheres, a process that is accelerated at higher temperatures.[15] Powdered forms are particularly susceptible to moisture-induced degradation.[11] Storage of gentamicin-coated rods at 75% relative humidity resulted in small decreases in the level of the C2 congener.[15] Additionally, the molecule is susceptible to oxidative degradation.[17]

Degradation Pathways

The primary degradation pathway for gentamicin under hydrolytic stress (acidic or alkaline conditions) is the cleavage of the glycosidic bonds. This results in the formation of gentamines, which are the 2-deoxystreptamine core with one of the sugar moieties removed.[18] For example, electrochemical degradation of gentamicin has been shown to proceed via the loss of a pyran moiety.[19] Forced degradation studies have identified known gentamines C1, C1a, and C2 as major degradants.[20]





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- To cite this document: BenchChem. [Gentamicin B1: A Technical Guide to Chemical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1230207#gentamicin-b1-chemical-properties-and-stability]

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